

# What is the chemical structure of Antibacterial agent 196?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antibacterial agent 196

Cat. No.: B12369320

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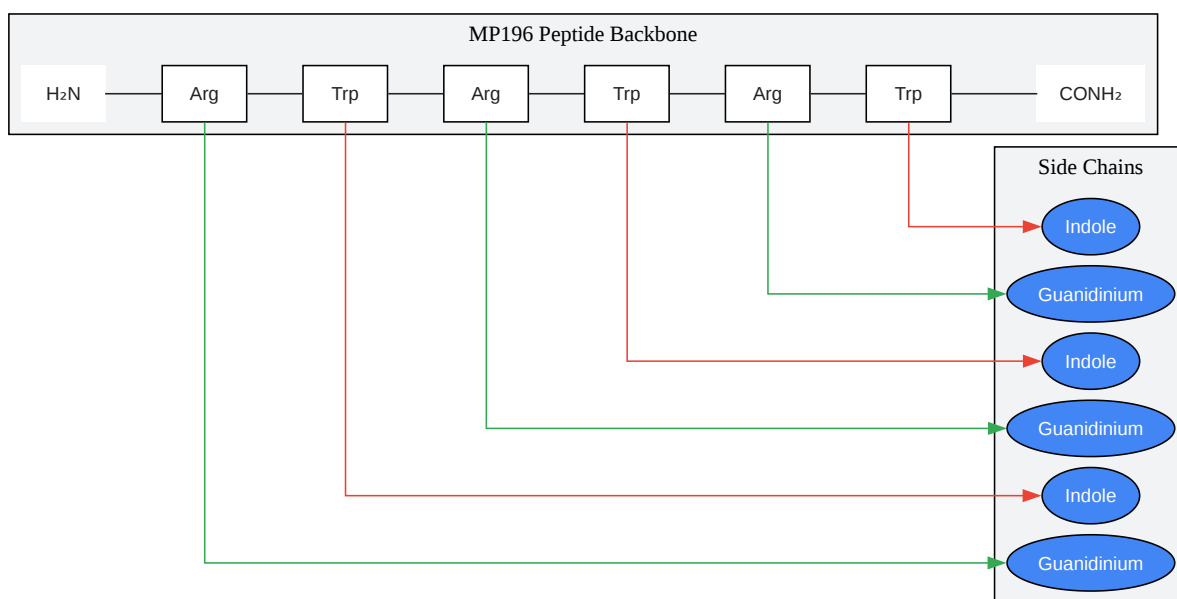
## MP196: A Cationic Hexapeptide

MP196 is a short, synthetic cationic antimicrobial peptide. It is composed of alternating arginine (R) and tryptophan (W) residues, resulting in an amphipathic structure that facilitates its interaction with and disruption of bacterial cell membranes.<sup>[1]</sup> Its primary sequence is RWRWRW-NH<sub>2</sub>.<sup>[1]</sup> The peptide's mechanism of action involves insertion into the bacterial cytoplasmic membrane, leading to the inhibition of cellular respiration and cell wall synthesis.<sup>[2]</sup><sup>[3]</sup>

## Chemical Structure of MP196

The chemical structure of MP196 is defined by its amino acid sequence. The C-terminus is amidated.

- Primary Sequence: Arg-Trp-Arg-Trp-Arg-Trp-NH<sub>2</sub>
- Molecular Formula: C<sub>51</sub>H<sub>69</sub>N<sub>19</sub>O<sub>6</sub><sup>[4]</sup>
- Molar Mass: 1044.240 g/mol <sup>[4]</sup>



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Caption: Linear sequence and side chain functionalities of the MP196 peptide.

## Quantitative Data for MP196

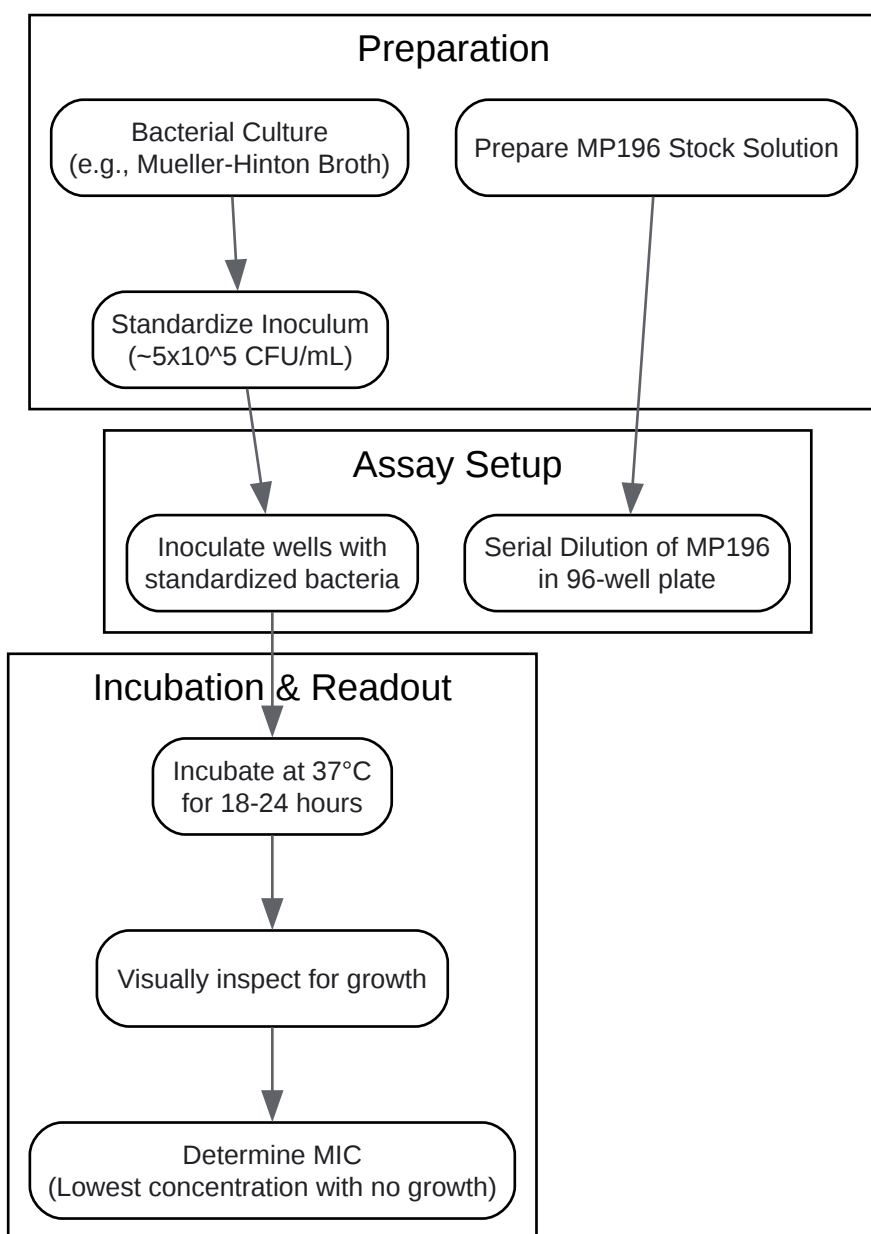
The antimicrobial efficacy of MP196 has been quantified by determining its Minimum Inhibitory Concentration (MIC) against various bacterial strains.

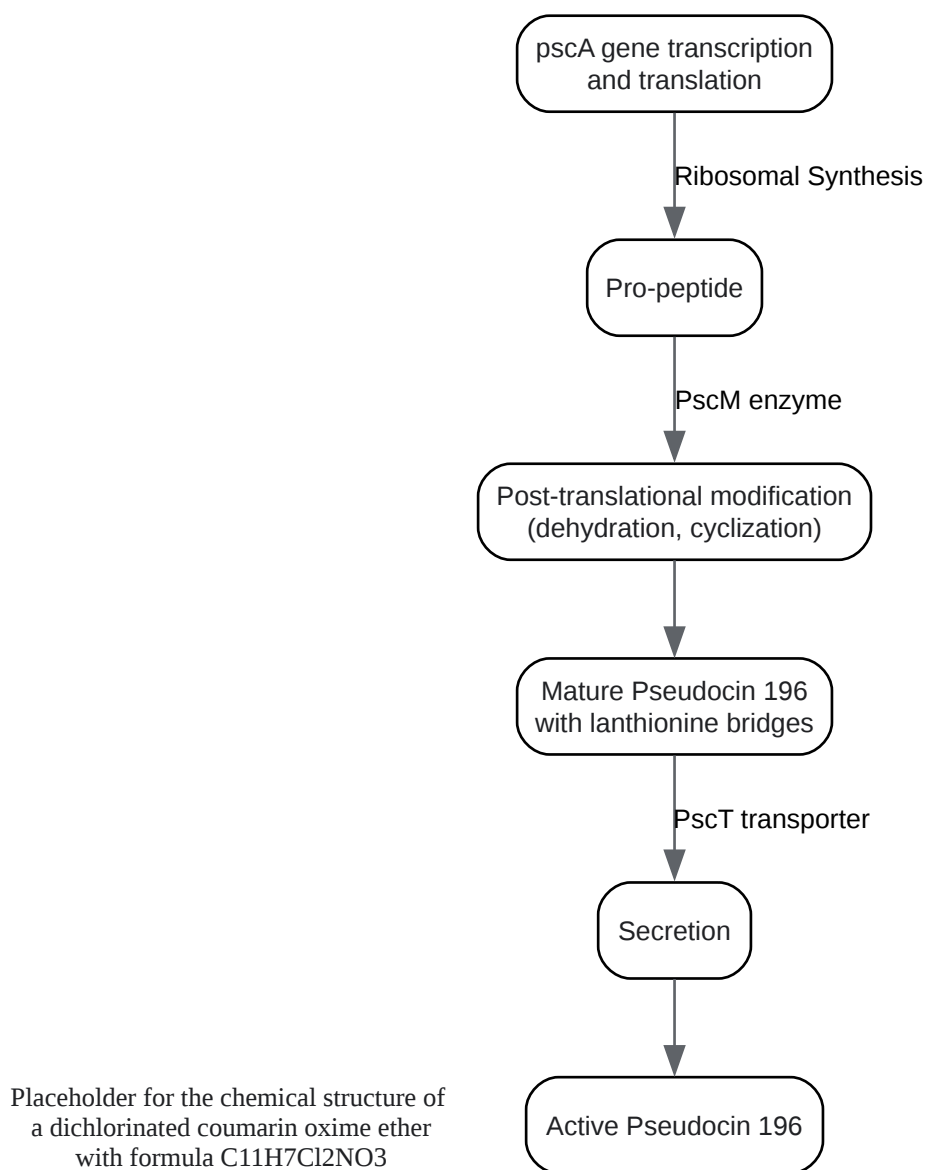
Bacterial Strain	MIC (µg/mL)	Reference
Bacillus subtilis	16	[5]
Staphylococcus aureus DSM 20231	16	[5]
Methicillin-resistant S. aureus (MRSA) ATCC 43300	32	[5]
Vancomycin-intermediate S. aureus (VISA) SG511	32	[5]
Vancomycin-intermediate S. aureus (VISA) strains	16 - 64	[5]

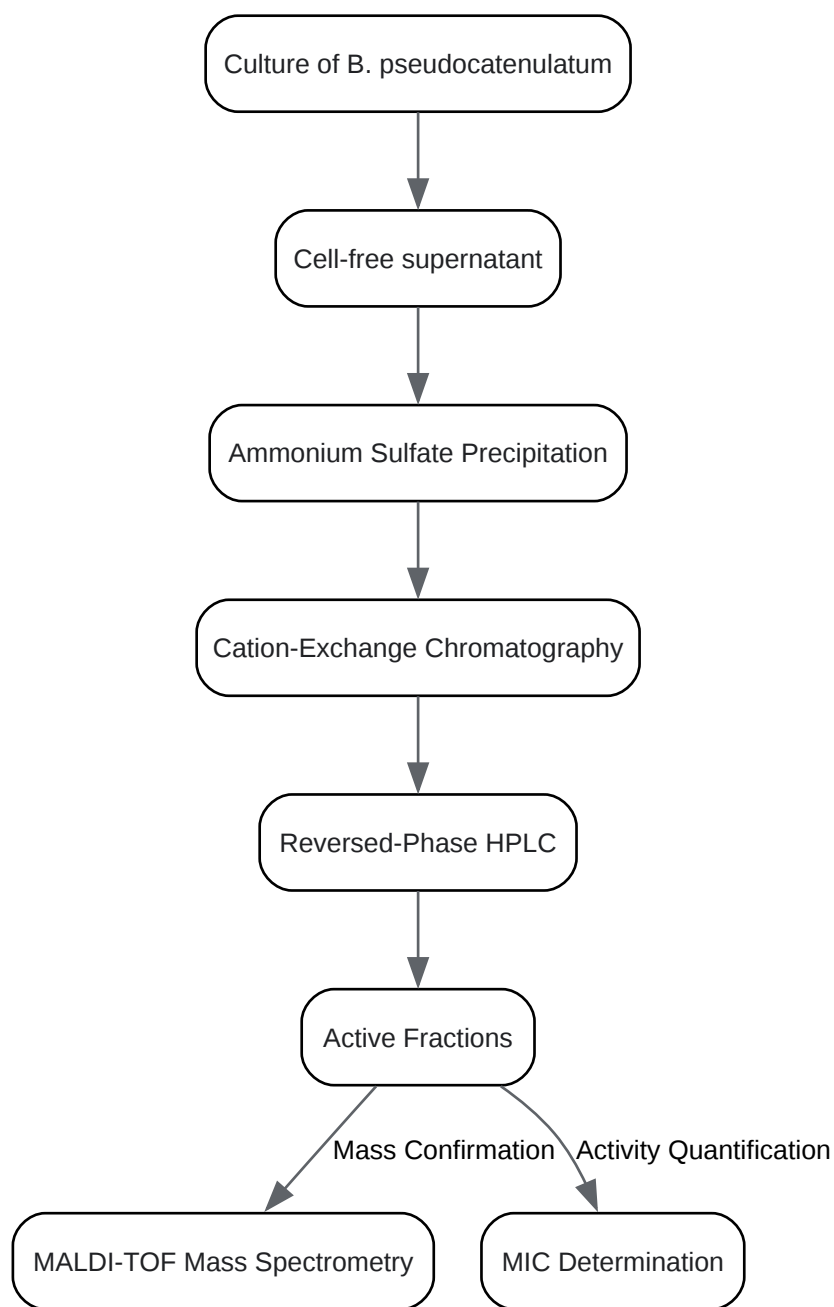
## Experimental Protocols: MIC Determination

The Minimum Inhibitory Concentration (MIC) for MP196 is typically determined using the broth microdilution method as recommended by the Clinical and Laboratory Standards Institute (CLSI).[6]

- **Preparation of Bacterial Inoculum:** Bacterial strains are cultured in a suitable broth medium (e.g., Mueller-Hinton Broth) to a standardized density, typically around  $5 \times 10^5$  colony-forming units (CFU)/mL.[7]
- **Serial Dilution of the Antimicrobial Agent:** MP196 is serially diluted in the broth medium in a 96-well microtiter plate to obtain a range of concentrations.
- **Inoculation and Incubation:** Each well containing the diluted peptide is inoculated with the standardized bacterial suspension. The plates are then incubated under appropriate conditions (e.g., 37°C for 18-24 hours).[7]
- **Determination of MIC:** The MIC is defined as the lowest concentration of the antimicrobial agent that results in the complete inhibition of visible bacterial growth.[7]







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Address: 3281 E Guasti Rd

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